A Comprehensive Technical Guide to the Thermochemical Data of Cyclopentane Derivatives

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Compound of Interest

Compound Name:	*2-(Methylsulfanyl)cyclopentane-1-carboxylic acid*
CAS No.:	*1339208-93-3*
Cat. No.:	*B1529401*

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For Researchers, Scientists, and Drug Development Professionals

The cyclopentane ring is a ubiquitous structural motif in a vast array of organic molecules, including a significant number of pharmacologically active compounds. A thorough understanding of the thermochemical properties of cyclopentane derivatives is paramount for professionals in drug development and chemical research. This data underpins critical aspects of drug design, from predicting molecular stability and reactivity to optimizing synthesis and formulation processes. This guide provides an in-depth exploration of the experimental and computational methodologies employed to determine the key thermochemical parameters of these important molecules, including their enthalpy of formation, entropy, and heat capacity.

The Crucial Role of Thermochemical Data in a Scientific Context

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Thermochemical data provides a quantitative measure of the energy stored within a molecule and the energetic changes that occur during chemical reactions or phase transitions. For cyclopentane derivatives, this information is indispensable for:

- Predicting Reaction Feasibility and Outcomes: By understanding the enthalpies of formation of reactants and products, researchers can predict the enthalpy change of a reaction, indicating whether it will be exothermic or endothermic.
- Assessing Molecular Stability: The standard enthalpy of formation is a direct indicator of a molecule's thermodynamic stability. This is a critical parameter in drug development, influencing a compound's shelf-life and degradation pathways.
- Understanding Conformational Preferences: Cyclopentane and its derivatives are known for their conformational flexibility, often adopting non-planar "envelope" or "twist" conformations to alleviate ring strain.[1] Thermochemical data, in conjunction with computational modeling, allows for the determination of the relative stabilities of different conformers.
- Modeling Reaction Kinetics: While thermodynamics predicts the equilibrium position of a reaction, kinetics governs the reaction rate. Accurate thermochemical data is a prerequisite for high-level kinetic modeling.

Experimental Determination of Thermochemical Properties

Precise experimental measurements remain the gold standard for obtaining reliable thermochemical data. Several key techniques are routinely employed for the characterization of cyclopentane derivatives.

Combustion Calorimetry: The Foundation for Enthalpy of Formation

Combustion calorimetry is a classic and powerful technique for determining the standard enthalpy of combustion (ΔcH°), from which the standard enthalpy of formation (ΔfH°) can be derived. The fundamental principle involves the complete combustion of a known mass of the substance in a high-pressure oxygen atmosphere within a sealed container (a "bomb"). The

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heat released during this exothermic process is absorbed by the surrounding water bath, and the resulting temperature change is meticulously measured.

Self-Validating Protocol for Combustion Calorimetry:

- Sample Preparation and Encapsulation: A precisely weighed sample of the cyclopentane derivative is placed in a crucible. For volatile liquids, the sample is often encapsulated in a gelatin capsule or a thin-walled glass ampule of known heat of combustion.
- Bomb Assembly and Pressurization: The crucible is placed in the bomb, which is then sealed and purged with oxygen before being pressurized to approximately 30 atm. A small, known amount of water is added to the bomb to ensure that the final products are in their standard states (gaseous CO_2 and liquid H_2O).
- Calorimeter Setup: The bomb is submerged in a precisely measured quantity of water in a well-insulated calorimeter. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The sample is ignited via an electrical fuse. The temperature of the water is monitored with high-precision thermometers at regular intervals before, during, and after the combustion process until a stable final temperature is reached.
- Calibration: The energy equivalent of the calorimeter is determined by combusting a standard substance with a precisely known heat of combustion, such as benzoic acid.
- Data Analysis: The heat of combustion of the sample is calculated from the observed temperature rise and the energy equivalent of the calorimeter, after applying corrections for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire and any encapsulation material.

The enthalpy of formation is then calculated using Hess's Law, by combining the experimentally determined enthalpy of combustion with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).[2][3]

Diagram of the Combustion Calorimetry Workflow:

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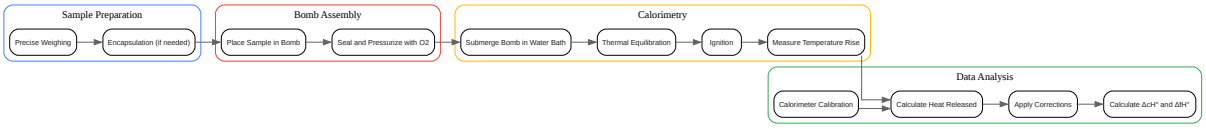

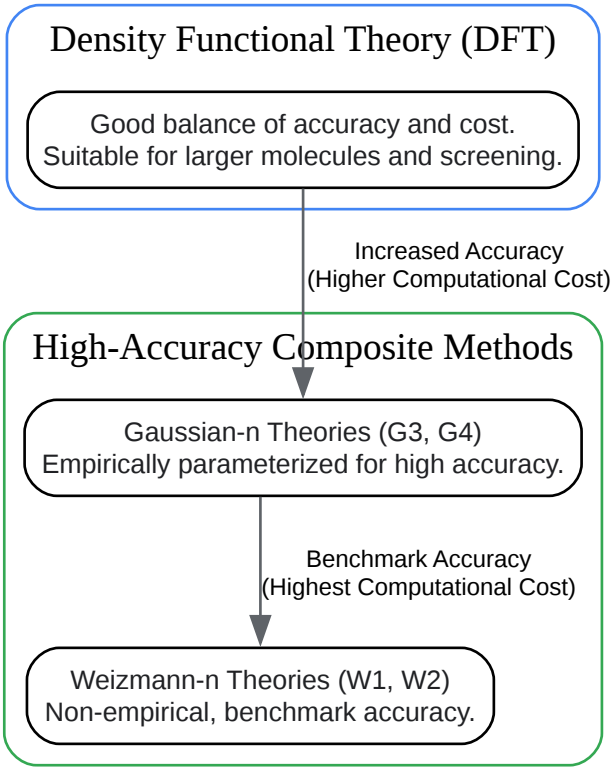

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Caption: A comparison of computational methods for thermochemical data.

Data Presentation and Analysis

The accurate compilation and critical evaluation of thermochemical data are essential. Databases such as the NIST-JANAF Thermochemical Tables and the NIST Chemistry WebBook serve as invaluable resources for researchers. [4][5][6][7][8][9] Below is a table

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summarizing the standard enthalpy of formation in the liquid phase for cyclopentane and some of its simple alkyl derivatives.

Compound	Formula	ΔfH°liquid (kJ/mol)
Cyclopentane	C_5H_{10}	-105.9 ± 0.8 [7]
Methylcyclopentane	C_6H_{12}	-138.1 ± 0.9 [7]
Ethylcyclopentane	C_7H_{14}	-166.4 ± 1.0 [2]
n-Propylcyclopentane	C_8H_{16}	-190.4 ± 1.2 [2]

Data obtained from combustion calorimetry experiments.

Conclusion

The determination of thermochemical data for cyclopentane derivatives is a multifaceted endeavor that relies on a synergistic combination of precise experimental measurements and sophisticated computational methods. While experimental techniques like combustion calorimetry and differential scanning calorimetry provide benchmark data, computational approaches such as DFT and high-accuracy composite methods offer powerful predictive capabilities, especially for large and complex molecules. A thorough understanding and judicious application of these methodologies are fundamental to advancing research in drug development and the broader chemical sciences. The continued refinement of both experimental and computational techniques promises to deliver even more accurate and accessible thermochemical data in the future, further empowering scientific discovery.

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